

# Essential Safety and Logistical Guidance for Handling 2-Morpholinoethyl Isothiocyanate

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## Compound of Interest

Compound Name: *2-Morpholinoethyl isothiocyanate*

Cat. No.: B1267193

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For researchers, scientists, and drug development professionals, the safe handling of reactive chemical compounds like **2-Morpholinoethyl isothiocyanate** is of paramount importance. This document provides immediate, essential safety protocols, operational workflows, and disposal plans to minimize risk and ensure a safe laboratory environment.

## Chemical Identity and Hazards:

Property	Value
Chemical Name	2-Morpholinoethyl isothiocyanate
CAS Number	63224-35-1
Molecular Formula	C7H12N2OS
Molecular Weight	172.25 g/mol <a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Yellow Liquid <a href="#">[2]</a>
Odor	Irritating <a href="#">[2]</a>
Boiling Point	163 °C at 10 mm Hg <a href="#">[3]</a>
Density	1.129 g/mL at 25 °C <a href="#">[3]</a>

## GHS Hazard Classification:

**2-Morpholinoethyl isothiocyanate** is a hazardous substance with the following classifications:

- Harmful if swallowed, in contact with skin, or if inhaled.[2]
- Causes serious eye damage.[1][2]
- May cause skin irritation.[1]
- May cause respiratory irritation.[3]

Signal Word: Danger[2]

## Personal Protective Equipment (PPE)

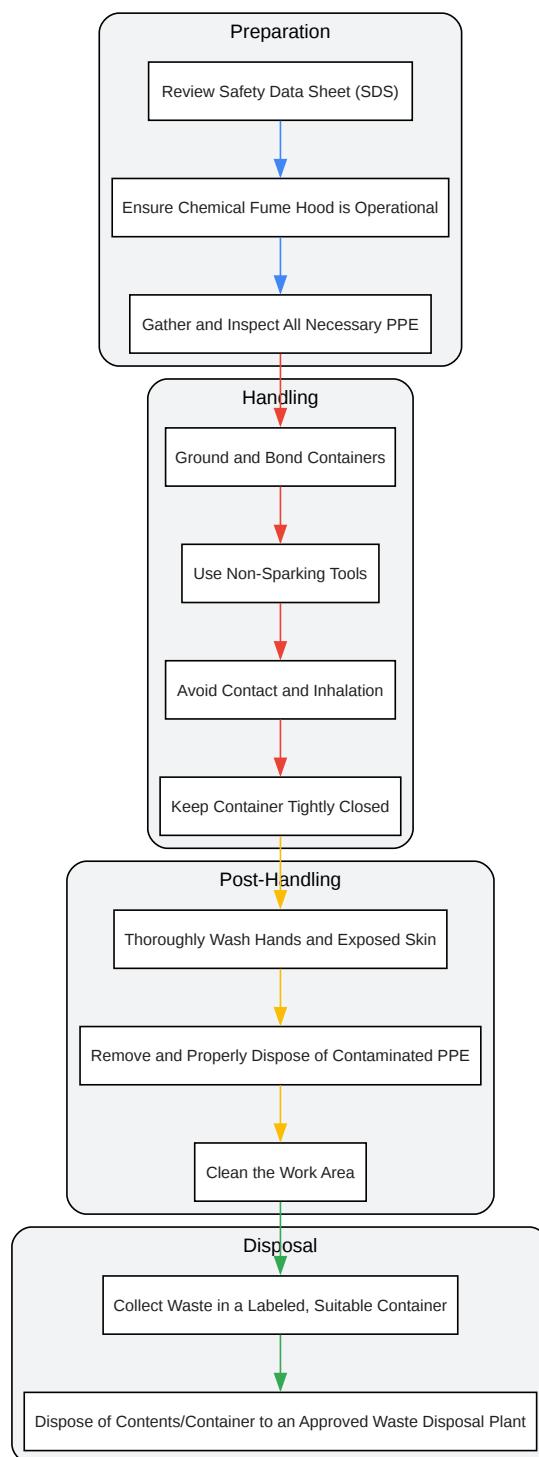
Strict adherence to PPE guidelines is mandatory to prevent exposure. The following table summarizes the required PPE for handling **2-Morpholinoethyl isothiocyanate**.

Body Part	Recommended Protection	Specifications
Eyes/Face	Safety Goggles & Face Shield	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. A face shield is also recommended.[4][5][6][7]
Skin	Chemical Resistant Gloves & Protective Clothing	Wear appropriate protective gloves (e.g., nitrile rubber, neoprene) and clothing to prevent skin exposure.[8][9] Flame retardant antistatic protective clothing is advised.[4]
Respiratory	Respirator with appropriate filter	A NIOSH/MSHA approved respirator should be used when vapors or aerosols are generated.[6][8][9] A type ABEK (EN14387) respirator filter is recommended.[4]

## Experimental Workflow for Safe Handling

A systematic approach is crucial when working with **2-Morpholinoethyl isothiocyanate**. The following workflow diagram outlines the necessary steps from preparation to disposal to ensure a safe operational process.

## Safe Handling Workflow for 2-Morpholinoethyl Isothiocyanate

[Click to download full resolution via product page](#)**Caption: A procedural diagram for the safe handling of 2-Morpholinoethyl isothiocyanate.**

## Detailed Procedural Steps

### Preparation:

- Review the Safety Data Sheet (SDS): Before beginning any work, thoroughly review the SDS for **2-Morpholinoethyl isothiocyanate**.
- Fume Hood: All handling of this chemical must be conducted within a certified chemical fume hood with proper ventilation.[\[4\]](#)
- Personal Protective Equipment (PPE): Gather all necessary PPE as outlined in the table above and inspect for integrity.

### Handling:

- Grounding: Ground and bond containers when transferring the material to prevent static discharge.[\[4\]](#)
- Tools: Use only non-sparking tools.[\[4\]](#)[\[6\]](#)[\[7\]](#)
- Avoidance: Avoid breathing vapors or mist and prevent contact with skin and eyes.[\[4\]](#) Do not eat, drink, or smoke in the handling area.[\[4\]](#)
- Container: Keep the container tightly closed when not in use.[\[4\]](#)[\[5\]](#)[\[9\]](#)

### Post-Handling:

- Hygiene: Wash hands and any exposed skin thoroughly after handling.[\[2\]](#)[\[4\]](#)[\[7\]](#)[\[9\]](#)
- Contaminated PPE: Remove and properly store or dispose of contaminated PPE.[\[4\]](#)
- Work Area: Clean the work area thoroughly.[\[4\]](#)

## Spill and Disposal Plan

### Spill Response:

- Evacuate: Evacuate the area and eliminate all ignition sources.[\[4\]](#)[\[7\]](#)[\[10\]](#)

- Protection: Wear appropriate PPE, including respiratory protection.[4]
- Absorption: Absorb the spill with an inert, non-combustible material such as sand or vermiculite.[4][6]
- Collection: Collect the absorbed material into a suitable, labeled container for disposal.[4][10]
- Ventilation and Cleaning: Ventilate the area and wash the spill site after material pickup is complete.[4][6][9]

**Disposal:**

- Waste material must be disposed of in accordance with national and local regulations.
- Dispose of contents and containers to an approved waste disposal plant.[2][7]
- Leave chemicals in their original containers and do not mix with other waste.
- Handle uncleaned containers as you would the product itself.

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## References

- 1. 2-Morpholinoethyl isothiocyanate | C7H12N2OS | CID 143957 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. WERCS Studio - Application Error [assets.thermofisher.com]
- 3. chembk.com [chembk.com]
- 4. benchchem.com [benchchem.com]
- 5. fishersci.com [fishersci.com]
- 6. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 7. fishersci.com [fishersci.com]

- 8. [benchchem.com](http://benchchem.com) [benchchem.com]
- 9. [pim-resources.coleparmer.com](http://pim-resources.coleparmer.com) [pim-resources.coleparmer.com]
- 10. [assets.thermofisher.com](http://assets.thermofisher.com) [assets.thermofisher.com]
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